

Validating GSK2188931B Target Engagement In Vivo: A Comparative Guide

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Compound of Interest

Compound Name: GSK2188931B

Cat. No.: B1150086

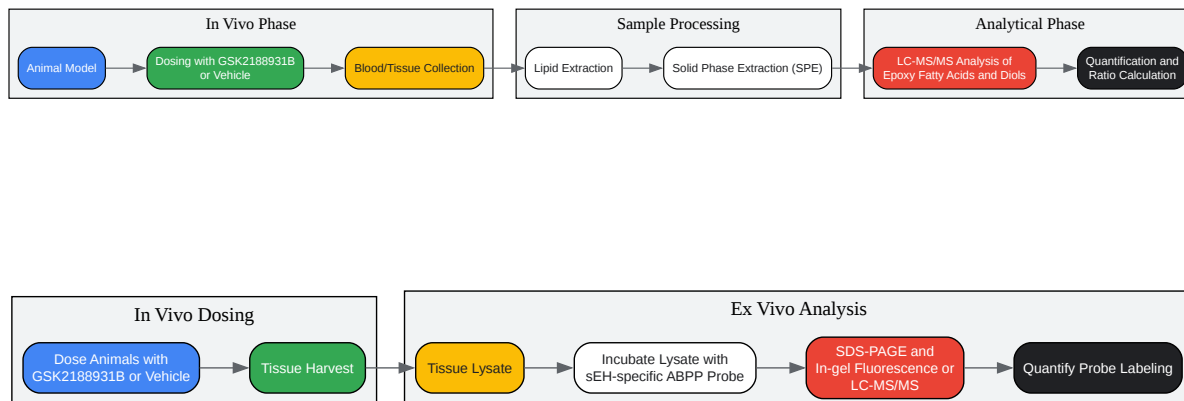
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of methods to validate the in vivo target engagement of **GSK2188931B**, a potent soluble epoxide hydrolase (sEH) inhibitor. Effective target engagement validation is a critical step in the drug development process, providing crucial evidence of a compound's mechanism of action and informing dose selection for further studies. This document outlines key methodologies, presents comparative data from relevant studies, and offers detailed experimental protocols to aid researchers in designing and executing robust in vivo target engagement studies for sEH inhibitors.

Introduction to GSK2188931B and Soluble Epoxide Hydrolase (sEH)

GSK2188931B is a small molecule inhibitor of soluble epoxide hydrolase (sEH), an enzyme that plays a significant role in the metabolism of endogenous signaling lipids. sEH converts anti-inflammatory and vasodilatory epoxyeicosatrienoic acids (EETs) into their less active corresponding diols, dihydroxyeicosatrienoic acids (DHETs). By inhibiting sEH, **GSK2188931B** increases the bioavailability of EETs, which is hypothesized to have therapeutic benefits in various cardiovascular and inflammatory diseases.



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